Synthesis of Irgacure 2959 from 4'-(2-hydroxyethoxy)acetophenone

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Compound of Interest

Compound Name:	*1-(4-(2-Hydroxyethoxy)phenyl)ethanone*
CAS No.:	*31769-45-6*
Cat. No.:	*B1598247*

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Application Note & Protocol

Topic: High-Yield Synthesis of Irgacure 2959 via α-Hydroxylation of 4'-(2-hydroxyethoxy)acetophenone Precursor

Audience: Researchers, scientists, and drug development professionals.

Abstract

Irgacure 2959, chemically known as 2-hydroxy-1-[4-(2-hydroxyethoxy)phenyl]-2-methylpropan-1-one, is a Type I photoinitiator paramount in biomedical applications.[1][2] Its high efficiency, low cytotoxicity, and appreciable water solubility make it the initiator of choice for fabricating hydrogels used in cell encapsulation, tissue engineering, and controlled drug delivery systems.[2][3][4] This document provides a detailed, scientifically-grounded protocol for the synthesis of Irgacure 2959. The described method follows a robust one-pot, two-step reaction involving the α-bromination of a propiophenone precursor followed by alkaline hydrolysis. This guide offers in-depth explanations of the reaction mechanism, step-by-step experimental procedures, safety

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protocols, and methods for product characterization, ensuring a reproducible and high-yield synthesis.

Introduction and Scientific Background

Photopolymerization is a cornerstone technology in modern biomaterials science, allowing for the rapid and spatially controlled cross-linking of polymers to form hydrogels.[3] The choice of photoinitiator is critical, as it dictates the reaction kinetics and, most importantly, the biocompatibility of the final material.[5] Irgacure 2959 (CAS 106797-53-9) has emerged as a gold standard for biomedical applications.[6][7] Upon exposure to ultraviolet (UV) light (typically ~365 nm), it undergoes α-cleavage (Norrish Type I) to generate two distinct free radicals, a benzoyl and an alkyl radical, both capable of initiating polymerization.[1][8]

This guide details the synthesis of Irgacure 2959 from its immediate precursor, 1-[4-(2-hydroxyethoxy)phenyl]-2-methyl-1-propanone. The conversion is an α-hydroxylation reaction, achieved efficiently through an intermediate bromination step. This synthetic approach is favored for its reliability and scalability in a laboratory setting.

Reaction Mechanism: From Precursor to Product

The synthesis proceeds via a two-step mechanism within a single reaction vessel ("one-pot").

- α-Bromination: The reaction begins with the electrophilic bromination of the enol or enolate form of the starting ketone at the α-carbon (the carbon adjacent to the carbonyl group). N-Bromosuccinimide (NBS) serves as a convenient and effective source of electrophilic bromine (Br+). The reaction is typically performed in a suitable solvent system that can facilitate both the bromination and the subsequent hydrolysis.

- Nucleophilic Substitution (Hydrolysis): Following the complete consumption of the starting material, an aqueous base, such as sodium hydroxide (NaOH), is introduced. The hydroxide ion (OH-) acts as a nucleophile, displacing the bromide ion from the α-carbon in a classic SN2 reaction. This step yields the final α-hydroxy ketone, Irgacure 2959.

The overall transformation is depicted below.

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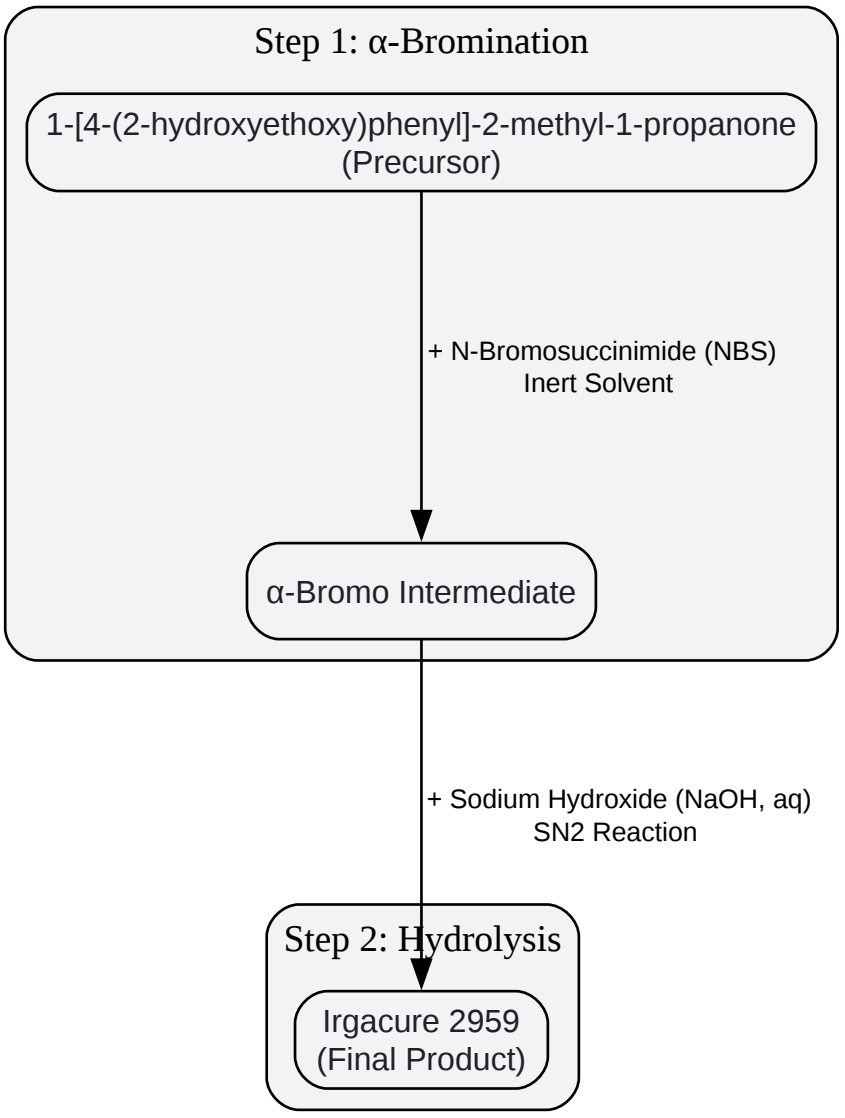

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Caption: Reaction mechanism for the synthesis of Irgacure 2959.

Safety and Hazard Management

All procedures must be conducted in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- N-Bromosuccinimide (NBS): A strong oxidizing agent and corrosive.[9][10] It can cause severe skin burns, eye damage, and may trigger an allergic skin reaction.[10][11] Avoid

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inhalation of dust and contact with combustible materials.[9][12]

- Sodium Hydroxide (NaOH): Highly corrosive and can cause severe chemical burns to skin and eyes, with the potential for permanent eye damage.[13][14][15] Handle with extreme care, especially when preparing solutions, as the dissolution process is highly exothermic.
- Organic Solvents (e.g., Dichloromethane, Toluene, Ethanol): These are typically flammable and may be toxic or irritant. Avoid inhalation of vapors and ensure there are no ignition sources nearby.

Refer to the Safety Data Sheets (SDS) for all chemicals before commencing work.[9][13][16][17][18]

Experimental Protocol

This protocol is designed for a laboratory-scale synthesis yielding a high-purity product.

Materials and Equipment

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Reagent/Material	CAS Number	Molecular Wt.	Notes
1-[4-(2-hydroxyethoxy)phenyl]-2-methyl-1-propanone	159119-01-4	208.25 g/mol	Starting Precursor
N-Bromosuccinimide (NBS)	128-08-5	177.98 g/mol	≥98% Purity
Sodium Hydroxide (NaOH)	1310-73-2	40.00 g/mol	Pellets, ≥97% Purity
Dichloromethane (DCM)	75-09-2	84.93 g/mol	Anhydrous
Toluene	108-88-3	92.14 g/mol	For Recrystallization
Deionized Water	7732-18-5	18.02 g/mol	
Saturated Sodium Bicarbonate ($NaHCO_3$)	144-55-8	84.01 g/mol	Aqueous Solution
Brine (Saturated NaCl)	7647-14-5	58.44 g/mol	Aqueous Solution
Anhydrous Magnesium Sulfate ($MgSO_4$)	7487-88-9	120.37 g/mol	Drying Agent

Equipment:

- Three-neck round-bottom flask with magnetic stirrer
- Reflux condenser and dropping funnel
- Heating mantle with temperature controller
- Separatory funnel

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- Rotary evaporator
- Büchner funnel and vacuum flask
- Glassware for recrystallization

Step-by-Step Synthesis Procedure

A one-pot procedure is employed for operational simplicity and efficiency.[19]

- Reaction Setup: In a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, dissolve 10.4 g (50.0 mmol) of 1-[4-(2-hydroxyethoxy)phenyl]-2-methyl-1-propanone in 100 mL of dichloromethane (DCM).
- Bromination: Stir the solution at room temperature. Add 9.34 g (52.5 mmol, 1.05 eq) of N-Bromosuccinimide (NBS) portion-wise over 30 minutes. Causality Note: Portion-wise addition is critical to control the reaction exotherm and prevent runaway reactions or the formation of di-brominated byproducts.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 2-4 hours. Monitor the progress by Thin Layer Chromatography (TLC) until the starting material spot has been completely consumed.
- Hydrolysis: Once bromination is complete, cool the flask in an ice bath. Slowly add 60 mL of a 10% (w/v) aqueous sodium hydroxide solution via the dropping funnel. Causality Note: The addition must be slow and with cooling to manage the heat generated and prevent unwanted side reactions.
- Reaction Completion: Remove the ice bath and allow the biphasic mixture to stir vigorously at room temperature for an additional 3-5 hours. The hydrolysis of the α-bromo intermediate into the final product occurs during this step.
- Work-up & Extraction:
  - Transfer the reaction mixture to a 500 mL separatory funnel.
  - Separate the layers. The product will be in the organic (DCM) layer.

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- Wash the organic layer sequentially with 50 mL of deionized water, 50 mL of saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally 50 mL of brine (to reduce the solubility of organic material in the aqueous phase).
- Dry the isolated organic layer over anhydrous magnesium sulfate ($MgSO_4$), then filter to remove the drying agent.

- Purification:
  - Remove the DCM using a rotary evaporator to yield a crude off-white solid.
  - Purify the crude product by recrystallization. Dissolve the solid in a minimum amount of hot toluene. Allow the solution to cool slowly to room temperature and then place it in an ice bath to maximize crystal formation.
  - Collect the white crystalline product by vacuum filtration using a Büchner funnel, wash with a small amount of cold toluene, and dry under vacuum.

Synthesis Workflow Diagram

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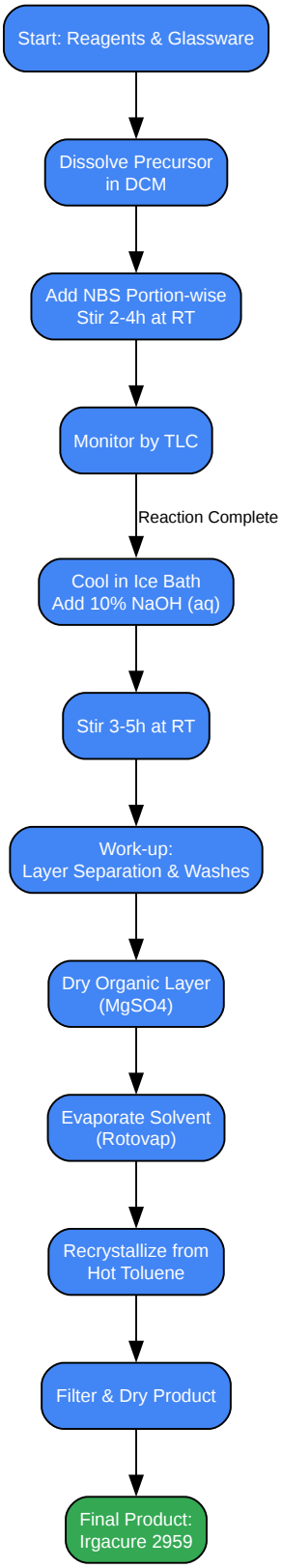

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Caption: Experimental workflow for the synthesis of Irgacure 2959.

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Product Characterization and Validation

To confirm the identity and purity of the synthesized Irgacure 2959, the following analytical techniques are recommended.

Parameter	Method	Expected Result
Purity & Identity	^{1}H and ^{13}C NMR	Spectra consistent with literature data, showing characteristic peaks for aromatic, ethoxy, methyl, and hydroxyl groups.[20][21]
Identity	Mass Spectrometry	Molecular ion peak corresponding to the molecular weight (224.25 g/mol).[7]
Functional Groups	FTIR Spectroscopy	Characteristic absorptions for O-H (hydroxyl), C=O (ketone), and C-O (ether) bonds.
Purity	Melting Point	A sharp melting point in the range of 88-90 °C.[22]
Appearance	Visual Inspection	White to off-white crystalline powder.[23]

The validation of these parameters ensures that the synthesized material meets the quality standards required for its application, particularly in sensitive biological systems.

Conclusion and Application Insights

The protocol described herein provides a reliable method for synthesizing high-purity Irgacure 2959. The synthesized photoinitiator is well-suited for a variety of photopolymerization applications. When formulating hydrogels for biomedical use, Irgacure 2959 is typically dissolved in the prepolymer solution at concentrations ranging from 0.1% to 5% (w/v), depending on the desired cross-linking density and curing time.[2][23][24] Activation is most effective with UV light, often from a 365 nm source, to initiate the rapid and efficient formation of hydrogel networks.[3] This robust synthesis enables researchers to produce a key

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component for advanced applications in drug delivery, 3D cell culture, and regenerative medicine.

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